

# 5-(4-Chlorophenyl)-2-methoxypyridine solubility profile

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 5-(4-Chlorophenyl)-2-methoxypyridine

CAS No.: 1198416-70-4

Cat. No.: B598246

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An In-depth Technical Guide to the Solubility Profile of **5-(4-Chlorophenyl)-2-methoxypyridine**

## Foreword: Charting the Course for a Novel Moiety

In the landscape of drug discovery and development, the journey of a new chemical entity (NCE) from a laboratory curiosity to a potential therapeutic is fraught with challenges. Among the earliest and most critical hurdles is the characterization of its fundamental physicochemical properties. Of these, solubility stands as a gatekeeper, profoundly influencing everything from the reliability of in-vitro screening data to in-vivo bioavailability and the ultimate feasibility of formulation.<sup>[1][2]</sup>

This guide focuses on **5-(4-Chlorophenyl)-2-methoxypyridine** (CAS No. 1198416-70-4), a heterocyclic compound with structural motifs common in medicinal chemistry. Due to the limited availability of direct experimental data for this specific molecule, this document serves as both a repository of predicted properties and, more importantly, a strategic manual. It outlines the authoritative, field-proven methodologies required to comprehensively determine its solubility

profile. We will not merely list protocols; we will delve into the causality behind experimental choices, ensuring that the data generated is not only accurate but also contextually meaningful for critical development decisions.

## Section 1: Core Physicochemical & Structural Assessment

Understanding the intrinsic properties of a molecule is the foundation upon which its solubility profile is built. The structure of **5-(4-Chlorophenyl)-2-methoxypyridine**—featuring a basic pyridine nitrogen, an electron-donating methoxy group, and a lipophilic chlorophenyl ring—suggests a compound with low intrinsic aqueous solubility and a pH-dependent character.

| Property          | Predicted Value / Known Information  | Source / Method                       | Significance in Solubility                                                                                                                                     |
|-------------------|--------------------------------------|---------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | 5-(4-chlorophenyl)-2-methoxypyridine | -                                     | N/A                                                                                                                                                            |
| CAS Number        | 1198416-70-4                         |                                       | Unique chemical identifier.                                                                                                                                    |
| Molecular Formula | C <sub>12</sub> H <sub>10</sub> ClNO | -                                     | Used for molecular weight calculation.                                                                                                                         |
| Molecular Weight  | 219.67 g/mol                         | -                                     | Essential for converting mass to molarity.                                                                                                                     |
| Predicted pKa     | 4.0 - 5.0                            | Estimation based on pyridine scaffold | The basic pyridine nitrogen can be protonated. Solubility is expected to increase significantly at pH values below the pKa.[3][4]                              |
| Predicted XLogP3  | ~4.2                                 | Computational Estimation[5]           | A high LogP value suggests high lipophilicity and permeability, but low aqueous solubility. This points towards a potential BCS Class II or IV compound.[6][7] |

## Section 2: Aqueous Solubility - The Influence of pH and Temperature

For any ionizable compound, aqueous solubility is not a single value but a profile that is critically dependent on environmental factors.

## The Critical Impact of pH

The basicity of the pyridine nitrogen is the most dominant factor governing the aqueous solubility of **5-(4-Chlorophenyl)-2-methoxypyridine**. In an acidic environment ( $\text{pH} < \text{pKa}$ ), the nitrogen atom becomes protonated, forming a cationic pyridinium salt. This charged species interacts much more favorably with polar water molecules, leading to a dramatic increase in solubility.<sup>[3]</sup> Conversely, at a pH above the  $\text{pKa}$ , the molecule exists predominantly in its neutral, far less soluble form. This relationship is fundamental to predicting its behavior in the gastrointestinal tract and in buffered formulations.<sup>[8]</sup>

Table 2: Hypothetical pH-Solubility Profile at 37°C

| pH  | Predominant Species         | Expected Solubility Range | Rationale                                                                                |
|-----|-----------------------------|---------------------------|------------------------------------------------------------------------------------------|
| 1.2 | Pyridinium Cation           | High                      | Well below the $\text{pKa}$ , the compound is fully ionized and behaves like a salt.     |
| 4.5 | Pyridinium Cation / Neutral | Intermediate to High      | Near the $\text{pKa}$ , a mixture of ionized and neutral forms exists.<br><sup>[8]</sup> |
| 6.8 | Neutral                     | Low                       | Above the $\text{pKa}$ , the neutral, poorly soluble form dominates.                     |
| 7.4 | Neutral                     | Very Low                  | Physiological pH, where intrinsic solubility of the free base is measured.               |

## The Role of Temperature

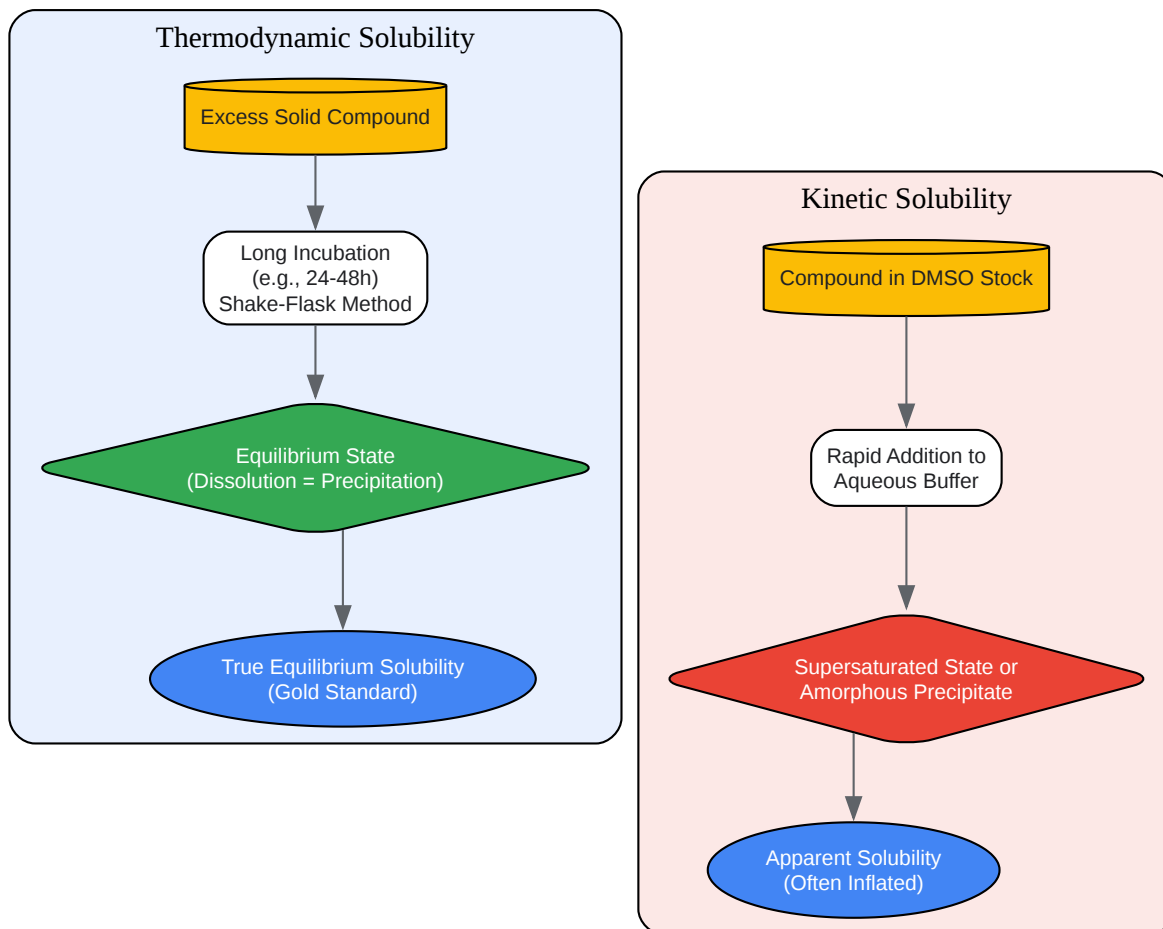
The dissolution of most solid compounds, including pharmaceuticals, is an endothermic process, meaning it absorbs heat from the surroundings.<sup>[9][10]</sup> Consequently, for **5-(4-**

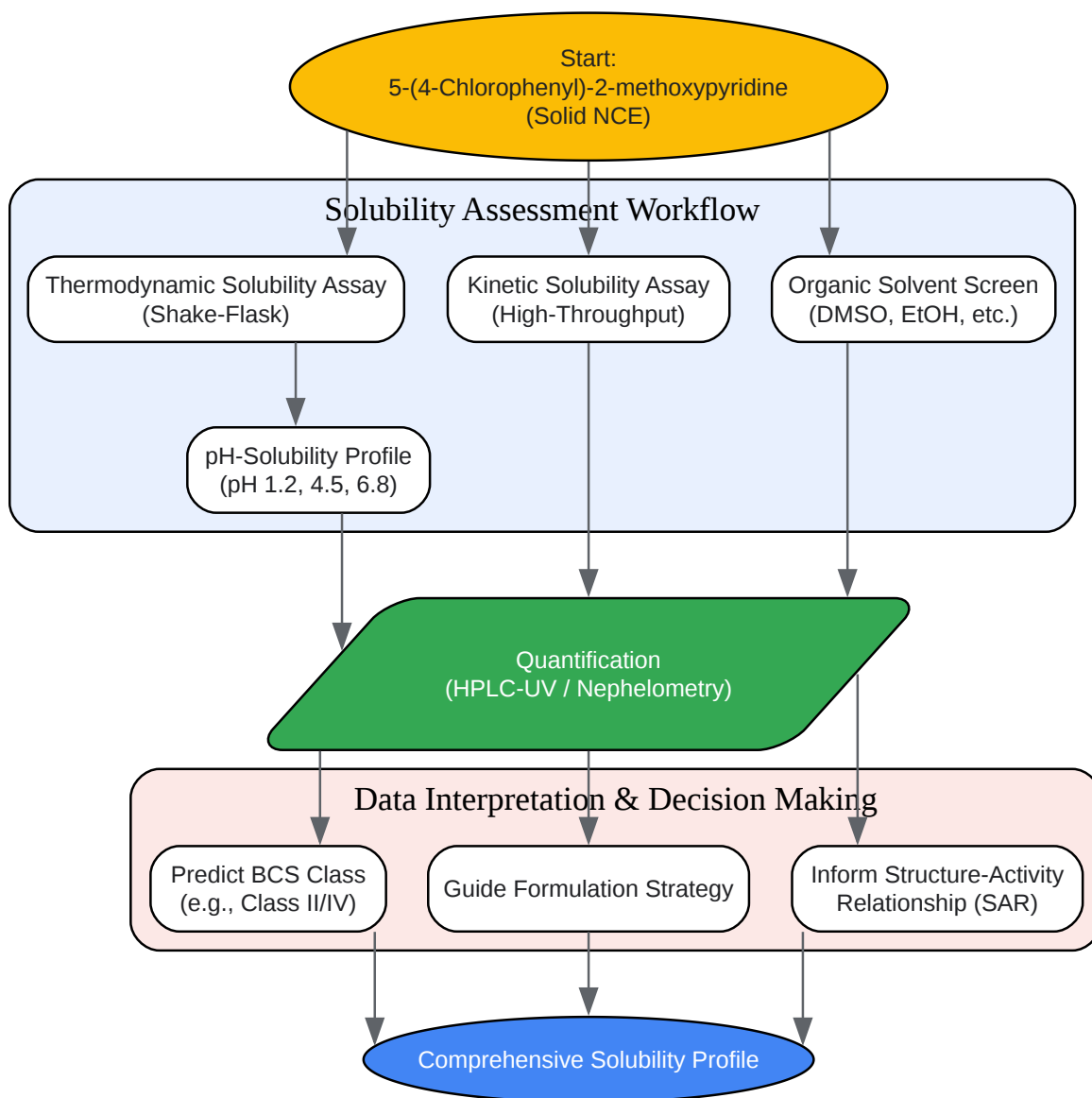
**Chlorophenyl)-2-methoxypyridine**, an increase in temperature is expected to increase its solubility. This relationship can be mathematically described by the van't Hoff equation.<sup>[11]</sup> While pharmaceutical solutions are typically administered at ambient or body temperature, understanding temperature effects is crucial during manufacturing, storage, and for certain analytical procedures.<sup>[9]</sup>

## Section 3: Thermodynamic vs. Kinetic Solubility: A Foundational Distinction

In early drug discovery, solubility data is often generated rapidly, leading to a potential pitfall: the misinterpretation of kinetic versus thermodynamic solubility. Understanding this distinction is paramount for making sound decisions.<sup>[10][12]</sup>

- **Thermodynamic Solubility (Equilibrium Solubility):** This is the true measure of a compound's solubility. It represents the maximum concentration of a solute that can be dissolved in a solvent at equilibrium, where the rate of dissolution equals the rate of precipitation.<sup>[13][14]</sup> This value is independent of the method used to achieve saturation and is critical for lead optimization and pre-formulation.<sup>[12][15]</sup>
- **Kinetic Solubility:** This is a measure of how much of a compound, initially dissolved in a concentrated organic solvent stock (typically DMSO), can be added to an aqueous buffer before it precipitates.<sup>[16][17]</sup> Because this process can create a temporary, supersaturated state or lead to the precipitation of a less stable amorphous form, kinetic solubility values are often significantly higher than their thermodynamic counterparts.<sup>[8][15]</sup> This method is prized for its high throughput in early screening but can mask underlying solubility issues.<sup>[16]</sup>





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Caption: Overall Workflow for Solubility Characterization.

## Section 5: Biopharmaceutical Context and Implications

Based on its predicted high lipophilicity (XLogP3 ~4.2) and expected low aqueous solubility, **5-(4-Chlorophenyl)-2-methoxypyridine** would likely be classified as a Biopharmaceutics

Classification System (BCS) Class II (low solubility, high permeability) or Class IV (low solubility, low permeability) compound. [6][7][18]

- BCS Class II Implication: If the compound has high permeability, its oral absorption will be rate-limited by its dissolution. [18] This is a common challenge in modern drug discovery. Strategies to overcome this include particle size reduction (micronization, nanomilling) or the use of enabling formulations such as amorphous solid dispersions.
- BCS Class IV Implication: If permeability is also low, the compound faces the dual challenge of poor dissolution and poor membrane transport, presenting a significant barrier to developing an orally bioavailable drug.

A definitive BCS classification requires experimental determination of both solubility (as outlined above) and intestinal permeability (e.g., using Caco-2 cell assays). [19]

## Conclusion

The solubility profile of **5-(4-Chlorophenyl)-2-methoxypyridine**, while not yet publicly documented, can be systematically and robustly determined through the authoritative methodologies detailed in this guide. A clear-eyed understanding of its pH-dependent nature, coupled with a rigorous differentiation between kinetic and thermodynamic solubility, is essential. By executing these protocols, researchers can generate the high-quality, context-rich data necessary to de-risk development, guide formulation efforts, and ultimately determine the therapeutic potential of this and other novel chemical entities.

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- To cite this document: BenchChem. [5-(4-Chlorophenyl)-2-methoxypyridine solubility profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b598246/docs#5-4-chlorophenyl-2-methoxypyridine-solubility-profile\]](https://www.benchchem.com/product/b598246/docs#5-4-chlorophenyl-2-methoxypyridine-solubility-profile)

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